

Molecular structure and formula of 3-methylcycloheptanone

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Compound of Interest

Compound Name: Cycloheptanone, 3-methyl-, (R)-

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An In-depth Technical Guide to 3-Methylcycloheptanone

Abstract

This document provides a comprehensive technical overview of 3-methylcycloheptanone, a cyclic ketone with potential applications in chemical synthesis and research. It details the molecular structure, formula, physicochemical properties, and available spectral data. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical sciences, offering structured data and conceptual workflows relevant to the study of this compound.

Chemical Identity and Formula

3-Methylcycloheptanone is a derivative of cycloheptanone, featuring a seven-membered carbon ring.^[1] Its identity is defined by several key identifiers. The IUPAC name for this compound is 3-methylcycloheptan-1-one.^[1] It is registered under the CAS number 933-17-5.^[1] The compound has also been identified in natural sources, specifically in *Nepeta racemosa*.^[1]

Identifier	Value	Reference
IUPAC Name	3-methylcycloheptan-1-one	[1]
Molecular Formula	C ₈ H ₁₄ O	[1]
CAS Number	933-17-5	[1]
PubChem CID	534955	[1]
Synonyms	3-Methylcycloheptanone, Cycloheptanone, 3-methyl-	[1]
InChI Key	GSYFDULLCGVSNJ- UHFFFAOYSA-N	[1]
Canonical SMILES	<chem>CC1CCCCC(=O)C1</chem>	[1]

Molecular Structure

The molecular structure of 3-methylcycloheptanone consists of a seven-membered aliphatic ring (cycloheptane) with a ketone functional group at the first position and a methyl group substituent at the third position. This structure results in a chiral center at the carbon atom bonded to the methyl group, meaning it can exist as two different stereoisomers: (R)-3-methylcycloheptanone and (S)-3-methylcycloheptanone.

Physicochemical Properties

The physical and chemical properties of a compound are critical for its application in research and development. The properties for 3-methylcycloheptanone have been computationally predicted and are summarized below.

Property	Value	Reference
Molecular Weight	126.20 g/mol	[1]
Exact Mass	126.104465066 Da	[1]
XLogP3	1.9	[1]
Hydrogen Bond Acceptor Count	1	[2]
Hydrogen Bond Donor Count	0	[2]
Rotatable Bond Count	0	[2]
Topological Polar Surface Area	17.1 Å ²	[1][2]

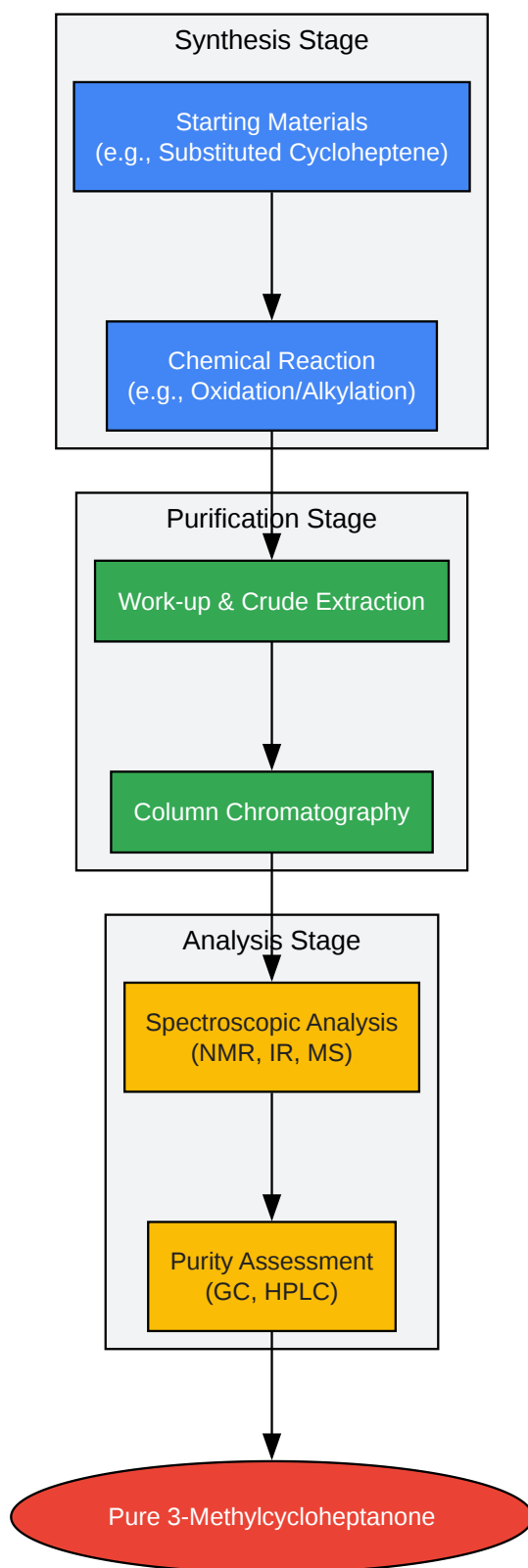
Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and confirmation of chemical compounds. While detailed experimental protocols for 3-methylcycloheptanone are not readily available in the provided search results, summary data from various databases offers insight into its spectral characteristics.

Spectroscopy Type	Data Source	Details
¹³ C NMR	Wiley-VCH GmbH	Spectrum available; specific peak data not provided in search results.[1]
Mass Spectrometry	NIST	Mass spectrum available in the NIST main library.[1]

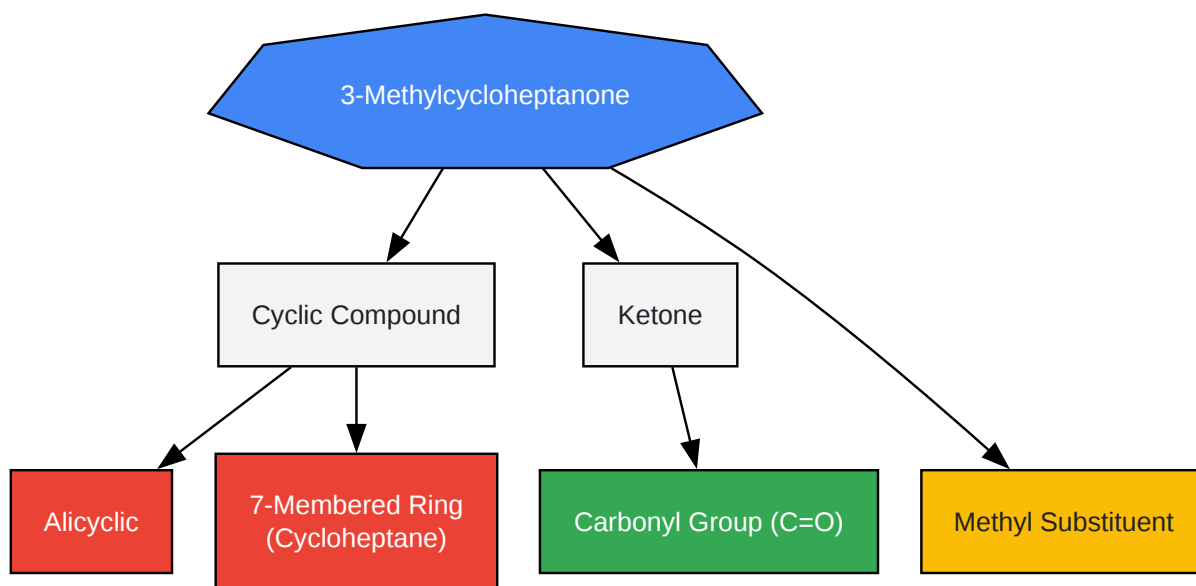
Conceptual Workflows

While specific signaling pathways involving 3-methylcycloheptanone are not documented in the provided search results, generalized workflows for the synthesis, purification, and characterization of such a cyclic ketone are fundamental in a research setting. The following diagrams illustrate these conceptual processes.



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Caption: General workflow for the synthesis and characterization of a cyclic ketone.



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Caption: Structural and functional group classification of 3-methylcycloheptanone.

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References

- 1. 3-Methylcycloheptanone | C₈H₁₄O | CID 534955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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